

In-Depth Technical Guide: Properties and Hazards of CAS Number 42580-42-7

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Compound of Interest

Compound Name: 2,5-Bis(trifluoromethyl)benzoic acid

Cat. No.: B1199570

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Abstract

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and hazards associated with the compound identified by CAS number 42580-42-7, namely **2,5-Bis(trifluoromethyl)benzoic acid**. While direct biological and extensive toxicological data for this specific compound are limited, its significance lies in its role as a key intermediate in the synthesis of active pharmaceutical ingredients (APIs). A notable application is in the synthesis of Dutasteride, a potent 5 α -reductase inhibitor. This guide details the known physicochemical characteristics of **2,5-Bis(trifluoromethyl)benzoic acid**, outlines a plausible synthetic route, and provides a detailed experimental protocol for the synthesis of Dutasteride from its aniline precursor. Furthermore, the mechanism of action of Dutasteride is illustrated, and all available hazard and safety information is presented.

Chemical and Physical Properties

2,5-Bis(trifluoromethyl)benzoic acid is a fluorinated aromatic carboxylic acid. The presence of two trifluoromethyl groups significantly influences its chemical and physical properties, enhancing the lipophilicity and metabolic stability of molecules into which it is incorporated.[\[1\]](#)

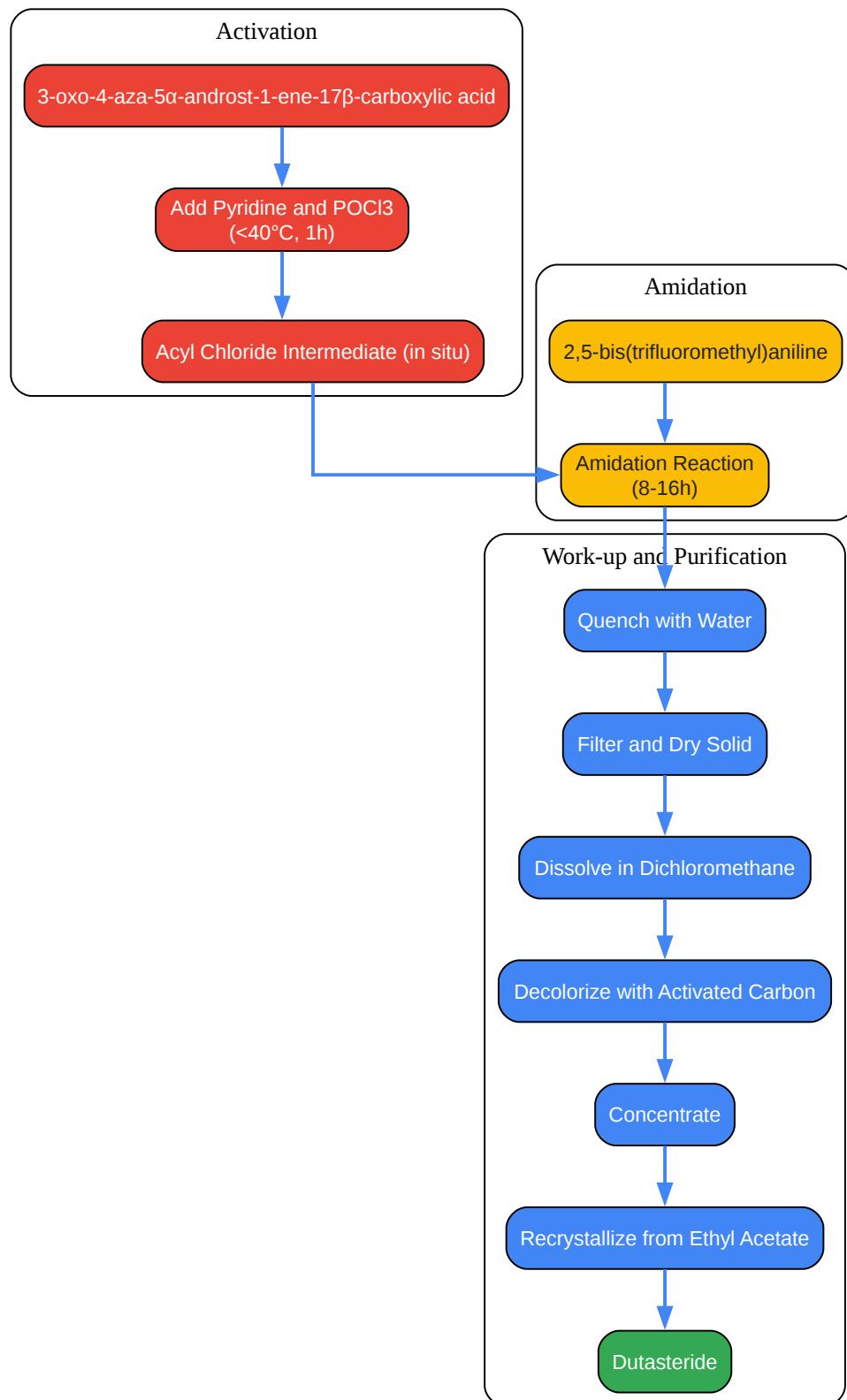
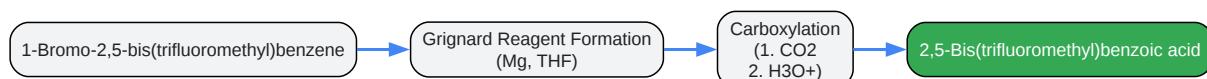
Property	Value	Reference
CAS Number	42580-42-7	
Molecular Formula	C ₉ H ₄ F ₆ O ₂	
Molecular Weight	258.12 g/mol	
Appearance	White to off-white solid	
Melting Point	78-80 °C	
Boiling Point	248.5 ± 40.0 °C (Predicted)	
Density	1.527 ± 0.06 g/cm ³ (Predicted)	
pKa	2.80 ± 0.36 (Predicted)	

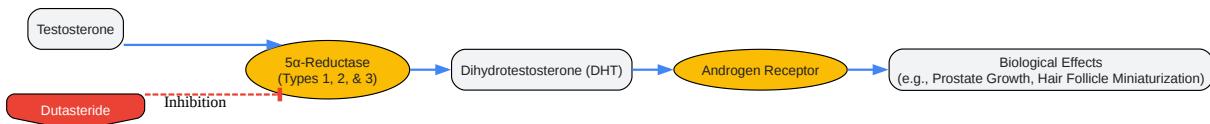
Synthesis

While a specific, detailed experimental protocol for the synthesis of **2,5-Bis(trifluoromethyl)benzoic acid** is not readily available in the public domain, a plausible and common method for the synthesis of benzoic acid derivatives from corresponding bromo-aromatic compounds is via a Grignard reaction followed by carboxylation.

Plausible Synthetic Pathway

A likely synthetic route would involve the following conceptual steps:





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References

- 1. biogem.it [biogem.it]
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